

9-Epiblumenol B CAS number and molecular formula

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Compound Name: 9-Epiblumenol B

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In-Depth Technical Guide: 9-Epiblumenol B

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This technical guide provides a comprehensive overview of **9-Epiblumenol B**, a sesquiterpenoid with notable phytotoxic activity. It covers its chemical identity, biological effects, and the methodologies used to evaluate its activity.

Core Chemical Data

Parameter	Value	Reference
CAS Number	22841-42-5	[1][2]
Molecular Formula	C13H22O3	[1][2][3]
Molecular Weight	226.31 g/mol	[2]
IUPAC Name	(4S)-4-Hydroxy-4-[(3S)-3-hydroxybutyl]-3,5,5-trimethyl-2-cyclohexen-1-one	[2]
Synonyms	9-Epiblumel B	[2][3]
Source	Herbs of Rosa multiflora Thunb.	[1][2]



Phytotoxic Activity

9-Epiblumenol B has demonstrated significant phytotoxic effects, inhibiting the germination and growth of various plant species. Its activity has been characterized against the model organisms Lactuca sativa (lettuce) and Lepidium sativum (cress).

Quantitative Phytotoxicity Data

The following table summarizes the inhibitory effects of **9-Epiblumenol B** on the germination and growth of Lactuca sativa and Lepidium sativum.

Concentration (M)	Lactuca sativa Germination Inhibition (%)	Lactuca sativa Root Growth Inhibition (%)	Lepidium sativum Germination Inhibition (%)	Lepidium sativum Root Growth Inhibition (%)
10-3	100	100	100	100
10-4	45	80	30	75
10 ⁻⁵	10	35	5	25
10-6	0	15	0	10

Data extrapolated from studies on the phytotoxic compounds from Rosa multiflora.

Experimental Protocols Isolation of 9-Epiblumenol B from Rosa multiflora

A bioassay-guided isolation procedure is employed to obtain **9-Epiblumenol B** from the aerial parts of Rosa multiflora.

- Extraction: The dried and powdered aerial parts of Rosa multiflora are extracted with a
 suitable solvent, such as methanol or ethanol, at room temperature. The solvent is then
 evaporated under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is subjected to liquid-liquid partitioning to separate compounds based on their polarity. A typical scheme involves partitioning between hexane,



ethyl acetate, and water. The ethyl acetate fraction, which generally contains compounds of intermediate polarity like sesquiterpenoids, is selected for further purification based on its phytotoxic activity.

- Chromatography: The active ethyl acetate fraction is subjected to multiple chromatographic steps for the purification of **9-Epiblumenol B**.
 - Silica Gel Column Chromatography: The fraction is loaded onto a silica gel column and eluted with a gradient of solvents, starting with a non-polar solvent like hexane and gradually increasing the polarity with ethyl acetate. Fractions are collected and tested for phytotoxic activity.
 - High-Performance Liquid Chromatography (HPLC): The active fractions from the silica gel column are further purified by semi-preparative HPLC using a C18 column and a mobile phase such as a methanol/water or acetonitrile/water gradient.
- Structure Elucidation: The purified compound is identified as **9-Epiblumenol B** through spectroscopic analysis, including ¹H NMR, ¹³C NMR, and mass spectrometry, and by comparison with published data.

Phytotoxicity Bioassay

The phytotoxic activity of **9-Epiblumenol B** is evaluated using a seed germination and root elongation assay with Lactuca sativa and Lepidium sativum.

- Preparation of Test Solutions: 9-Epiblumenol B is dissolved in a minimal amount of a suitable solvent (e.g., dimethyl sulfoxide DMSO) and then diluted with distilled water to prepare a series of concentrations (e.g., 10⁻³, 10⁻⁴, 10⁻⁵, and 10⁻⁶ M). A control solution containing the same concentration of the solvent without the test compound is also prepared.
- Assay Setup:
 - Petri dishes (5 cm diameter) are lined with a layer of filter paper.
 - A known number of seeds (e.g., 10-20) of either Lactuca sativa or Lepidium sativum are placed on the filter paper in each Petri dish.

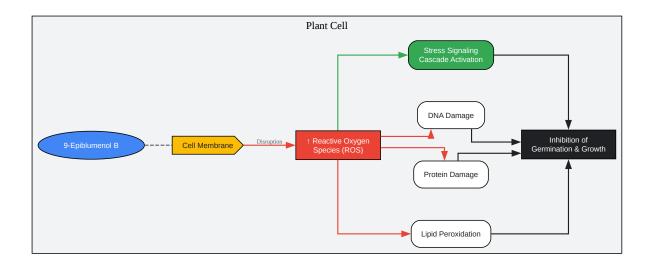


- A specific volume (e.g., 1-2 mL) of the corresponding test solution or control is added to each Petri dish.
- Incubation: The Petri dishes are sealed with paraffin film to prevent evaporation and incubated in a growth chamber under controlled conditions (e.g., 25°C in the dark) for a specified period (e.g., 48-72 hours).
- Data Collection:
 - Germination: A seed is considered germinated when the radicle emerges. The number of germinated seeds in each dish is counted, and the germination inhibition percentage is calculated relative to the control.
 - Root Length: The length of the radicle of each germinated seed is measured. The average root length for each treatment is calculated, and the root growth inhibition percentage is determined relative to the control.
- Statistical Analysis: The experiments are performed in triplicate, and the data are subjected to statistical analysis (e.g., ANOVA) to determine the significance of the observed inhibitory effects.

Proposed Phytotoxic Signaling Pathway

While the specific signaling pathway for **9-Epiblumenol B**'s phytotoxicity has not been fully elucidated, a generalized mechanism for phytotoxic sesquiterpenoids involves the induction of oxidative stress. This leads to a cascade of cellular events that inhibit plant growth.





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Caption: Generalized phytotoxic action of sesquiterpenoids.

The proposed pathway illustrates that **9-Epiblumenol B**, like other phytotoxic sesquiterpenoids, likely interacts with the plant cell membrane, leading to an increase in reactive oxygen species (ROS). This oxidative burst can cause damage to essential cellular components such as lipids, proteins, and DNA, and can activate stress signaling cascades, ultimately resulting in the inhibition of seed germination and plant growth.

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